

Application Notes and Protocols: Trimethylolpropane Tribenzoate in Synthetic Lubricants

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Compound of Interest

Compound Name: Trimethylol Propane Tribenzoate

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Introduction

Trimethylolpropane (TMP) esters are a significant class of synthetic lubricant base stocks known for their excellent thermal and oxidative stability, high viscosity index, and good lubricity. [1] These properties are attributed to their unique branched molecular structure, which is formed by the esterification of trimethylolpropane, a trifunctional alcohol, with various carboxylic acids.[1] While extensive research has been conducted on TMP esters derived from fatty acids, such as trimethylolpropane trioleate (TMPTO), specific data on the application of trimethylolpropane tribenzoate as a primary lubricant base stock or additive is limited in the available literature.

This document provides a comprehensive overview of the use of TMP esters in synthetic lubricants, drawing on data from closely related TMP derivatives to infer the potential properties and performance of trimethylolpropane tribenzoate. Detailed experimental protocols for evaluating key lubricant properties are also provided.

Data Presentation

The following tables summarize the typical physical and tribological properties of various trimethylolpropane esters, which can serve as a reference for estimating the performance of

trimethylolpropane tribenzoate.

Table 1: Physicochemical Properties of Trimethylolpropane (TMP) Esters

Property	TMP Trioleate (TMPTO)	Palm Kernel Oil TMP Ester	Hyperbranched Nonaoleate TMP (NOTMP)	Cottonseed TMP Ester (CSTE)
Kinematic Viscosity @ 40°C (mm ² /s)	46.0	41.76 - 87.06	-	~50
Kinematic Viscosity @ 100°C (mm ² /s)	9.15	8.73 - 14.77	-	-
Viscosity Index	194	140.86 - 154.8	237	~199
Pour Point (°C)	-46	-5 to -10	-34	-32
Flash Point (°C)	310	320 - 360	320	-
Oxidative Stability Temperature (°C)	-	>210	172	-

Data compiled from various sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 2: Tribological Performance of Lubricants Containing TMP Esters

Test Lubricant	Test Method	Load	Speed	Temperature	Coefficient of Friction (COF)	Wear Scar Diameter (WSD) (µm)
TMP Ester (Palm Oil Based) in OL (3%)	Four-Ball	220 kg	-	-	Reduced by up to 30%	Decreased
TMP Ester (Palm Oil Based) in OL (7%)	Four-Ball	-	-	-	Reduced by up to 50%	-
TMP + Graphene Oxide	Four-Ball	392 N	Various	75°C	Lower than mineral & synthetic oils	491.59 (SO) vs 615.19 (TMP)
TMPTO + 0.75 wt% h-BN	Pin-on-Disk	2.5 N	-	-	Reduced by 25%	Reduced by 9-14%

Data compiled from various sources.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocols

Detailed methodologies for key experiments are provided below. These are standardized tests applicable to a wide range of lubricants.

Protocol 1: Determination of Kinematic Viscosity (ASTM D445)

Objective: To measure the kinematic viscosity of a lubricant, which is a measure of its resistance to flow under gravity.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath with a precision of $\pm 0.02^{\circ}\text{C}$
- Timer with an accuracy of ± 0.1 seconds
- Thermometer

Procedure:

- Select a viscometer tube appropriate for the expected viscosity of the sample.
- Filter the sample through a fine-mesh screen to remove any particulate matter.
- Charge the viscometer with the test sample in the manner dictated by the design of the instrument.
- Place the charged viscometer into the constant temperature bath set to the desired temperature (typically 40°C and 100°C for lubricants).
- Allow the viscometer to equilibrate for at least 30 minutes.
- Using suction or pressure, adjust the head of the liquid to a position about 5 mm ahead of the first timing mark.
- Allow the sample to flow freely down the capillary.
- Start the timer as the meniscus of the sample passes the first timing mark.
- Stop the timer as the meniscus passes the second timing mark.
- Record the flow time.
- Repeat the measurement at least twice. The flow times should agree within the specified repeatability of the method.

Calculation: Kinematic Viscosity (ν) in $\text{mm}^2/\text{s} = C \times t$ Where:

- C = Calibration constant of the viscometer (mm^2/s^2)
- t = Average flow time (s)

Protocol 2: Determination of Pour Point (ASTM D97)

Objective: To determine the lowest temperature at which a lubricant will continue to flow.

Apparatus:

- Pour point test jar
- Jacket
- Disc
- Gasket
- Cooling bath
- Thermometer

Procedure:

- Pour the sample into the test jar to the scribed mark.
- If the sample is not clear, heat it to a temperature of at least 9°C above the expected pour point but not higher than 45°C .
- Cool the sample to allow any dissolved wax to come out of solution.
- Insert the thermometer into the center of the sample.
- Place the test jar into the cooling bath.
- At each thermometer reading that is a multiple of 3°C , remove the jar from the jacket and tilt it just enough to ascertain whether there is a movement of the oil.

- The test is complete when the oil shows no movement when the jar is held horizontally for 5 seconds.
- Record the temperature at which this occurs.
- The pour point is 3°C above this solid point temperature.[\[2\]](#)

Protocol 3: Four-Ball Wear Preventive Characteristics (ASTM D4172)

Objective: To evaluate the anti-wear properties of a fluid lubricant in sliding contact.

Apparatus:

- Four-Ball Wear Test Machine
- Four 12.7 mm diameter steel balls (AISI E-52100 steel)
- Microscope with calibrated scale for measuring wear scars
- Solvent for cleaning (e.g., heptane)

Procedure:

- Thoroughly clean the four steel balls, ball pot, and locking ring with solvent and dry them.
- Place three of the balls in the ball pot and secure them with the locking ring.
- Pour the test lubricant into the pot to cover the balls.
- Place the fourth ball in the chuck of the test machine.
- Assemble the ball pot onto the machine.
- Apply a load of 147 N (15 kgf) or 392 N (40 kgf).
- Heat the lubricant to a temperature of $75 \pm 2^{\circ}\text{C}$.

- Once the temperature is stable, start the motor and run the test at 1200 ± 60 rpm for 60 ± 1 minute.
- At the end of the test, stop the motor, remove the load, and turn off the heat.
- Remove the ball pot, discard the lubricant, and clean the three lower balls with solvent.
- Measure the wear scar diameter on each of the three lower balls in two directions (parallel and perpendicular to the direction of sliding) to the nearest 0.01 mm.
- Calculate the average wear scar diameter for the three balls.[\[6\]](#)[\[9\]](#)[\[10\]](#)

Protocol 4: Reichert Wear Test

Objective: To determine the load-carrying capacity and wear-preventive properties of a lubricant under extreme pressure conditions.

Apparatus:

- Reichert Friction and Wear Tester
- Test roller and friction wheel
- Loading weights
- Microscope for wear scar measurement

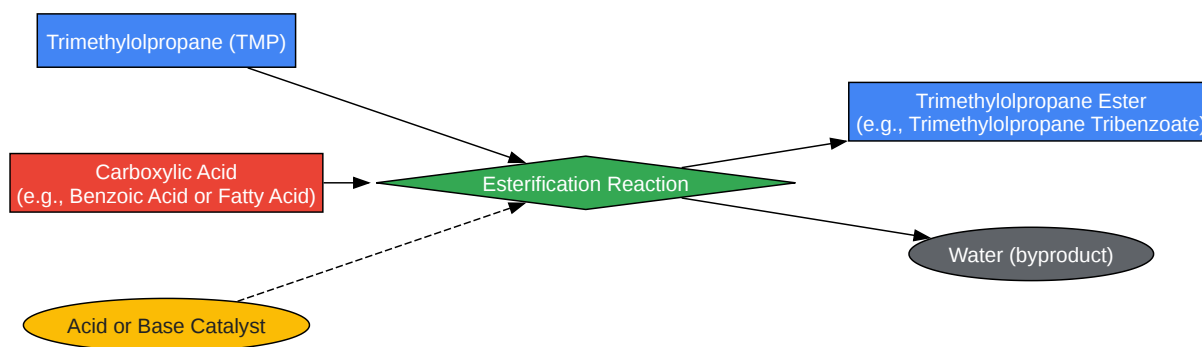
Procedure:

- Mount the test roller and friction wheel into the tester.
- Fill the lubricant reservoir with the test sample, ensuring the friction wheel is partially submerged.
- Apply an initial load using the dead weights.
- Start the motor to rotate the friction wheel at a specified speed (e.g., 1500 rpm).[\[11\]](#)
- The test is typically run for a set duration or until a specific level of wear is achieved.

- During the test, monitor the frictional force and temperature.
- After the test, remove the test roller and measure the dimensions of the wear scar using a microscope.
- The size of the wear scar is an indication of the lubricant's ability to protect against wear under high loads.[11][12][13]

Visualizations

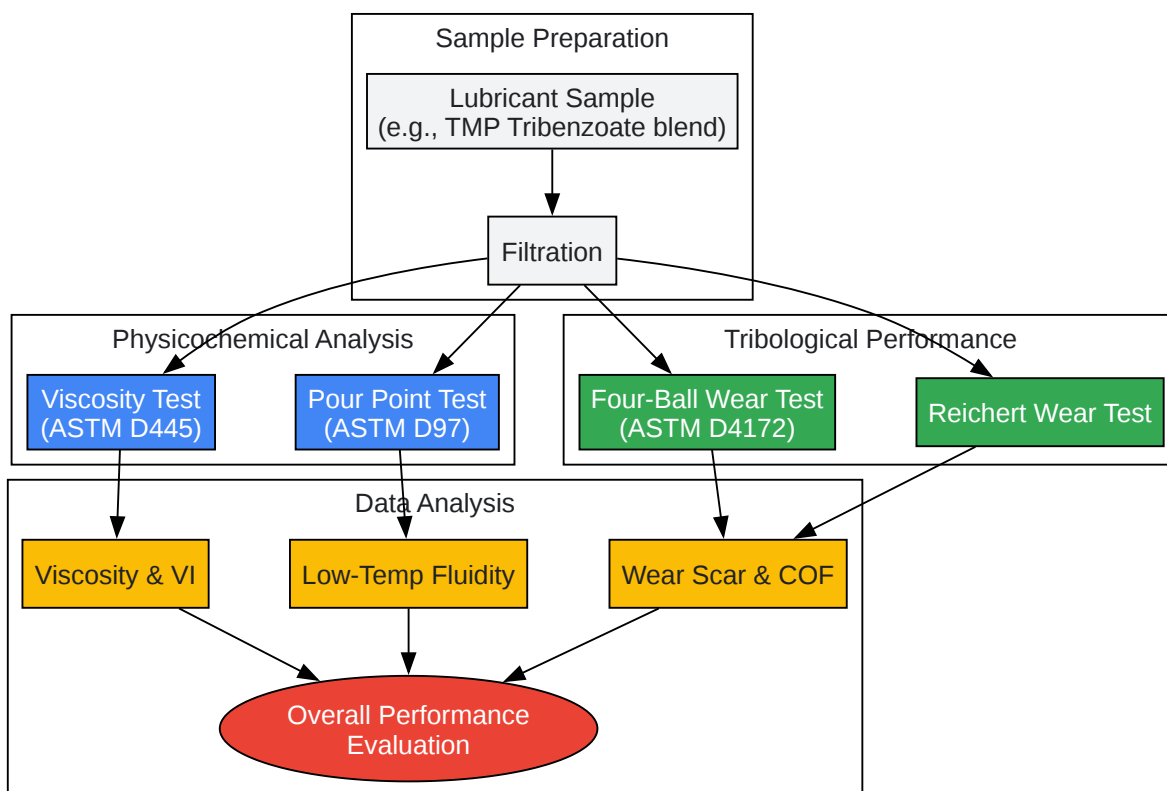
Synthesis of Trimethylolpropane Esters



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Caption: General synthesis pathway for trimethylolpropane esters.

Experimental Workflow for Lubricant Evaluation



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Caption: Workflow for the evaluation of synthetic lubricant performance.

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